

Personal protective equipment for handling 2-Bromo-1,4-dichlorobenzene

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Compound of Interest

Compound Name: 2-Bromo-1,4-dichlorobenzene

Cat. No.: B150605

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Safe Handling and Disposal of 2-Bromo-1,4-dichlorobenzene

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **2-Bromo-1,4-dichlorobenzene** (CAS No. 1435-50-3). This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Assessment and Chemical Properties

2-Bromo-1,4-dichlorobenzene is a combustible solid that can cause significant irritation.^{[1][2]} It is crucial to understand its hazards before handling.

Hazard Identification:

- Health Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}
- Physical Hazards: Combustible solid.^[1]
- Signal Word: Warning.^{[1][2]}

Chemical and Physical Properties:

Property	Value	Reference
CAS Number	1435-50-3	[1]
Molecular Formula	C ₆ H ₃ BrCl ₂	[1][3]
Molecular Weight	225.90 g/mol	[1][3]
Appearance	Light yellow powder/solid	[2][4]
Melting Point	32-36 °C	[1]

| Flash Point | 113 °C (235.4 °F) |[1] |

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **2-Bromo-1,4-dichlorobenzene**.

Body Part	PPE Recommendation	Material/Standard
Hands	Chemical-resistant gloves.	While specific breakthrough time data for 2-Bromo-1,4-dichlorobenzene is not readily available, gloves made of Viton™ or multi-layered laminates are recommended for handling halogenated aromatic compounds. Nitrile gloves may offer limited protection for brief contact. A detailed glove selection protocol is provided below.
Eyes	Safety glasses with side shields or chemical splash goggles.	Must conform to EN 166 (EU) or ANSI Z87.1 (US) standards. [2] [5]
Body	Flame-resistant laboratory coat.	Long-sleeved clothing should be worn under the lab coat. [2] [6]
Respiratory	Not required for small-scale use in a well-ventilated area or fume hood.	For large-scale operations, emergency situations, or if ventilation is inadequate, a NIOSH/MSHA-approved respirator with a type ABEK (EN14387) organic vapor filter is required. [1] [2]

Operational Plan: Safe Handling

Adherence to standard operating procedures is essential for minimizing risk.

Engineering Controls:

- Always handle **2-Bromo-1,4-dichlorobenzene** in a properly functioning chemical fume hood to minimize inhalation exposure.[\[2\]](#)

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[6][7]

Work Practices:

- Preparation: Before starting work, ensure all necessary PPE is available and in good condition. Clearly label all containers.
- Handling:
 - Avoid direct contact with skin and eyes.[8]
 - Avoid breathing dust or vapors.[2][8]
 - Weigh and transfer the chemical in a fume hood.
 - Keep the container tightly closed when not in use.[2][8]
- Hygiene:
 - Wash hands, face, and any exposed skin thoroughly with soap and water after handling.[2][8]
 - Do not eat, drink, or smoke in the laboratory or areas where chemicals are stored.[8]
 - Remove contaminated clothing and wash it before reuse.[2]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Segregation: Collect all waste contaminated with **2-Bromo-1,4-dichlorobenzene**, including used gloves, weigh boats, absorbent materials from spills, and empty containers, in a designated and clearly labeled hazardous waste container.

- Labeling: The waste container must be labeled "Hazardous Waste" and list "**2-Bromo-1,4-dichlorobenzene**" as a primary constituent.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials such as strong oxidizing agents.[8]

Disposal Procedure:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.[2][8]
- Do not pour waste down the drain or mix it with other waste streams unless explicitly instructed by your EHS department.[9]

Emergency and First Aid Procedures

Immediate and appropriate action is vital in case of an accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [2] [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [2] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cups of water or milk. Seek immediate medical attention. [4]
Spill	Evacuate the area. Wearing appropriate PPE, sweep up the solid material, and place it into a suitable, closed container for disposal. Avoid generating dust. [8] [9] Do not let the chemical enter drains.

Methodologies and Visualizations

Experimental Protocol: Glove Selection and Permeation Testing

To ensure adequate protection, the permeation characteristics of **2-Bromo-1,4-dichlorobenzene** with a chosen glove material should be determined. This is crucial as no material offers indefinite resistance.

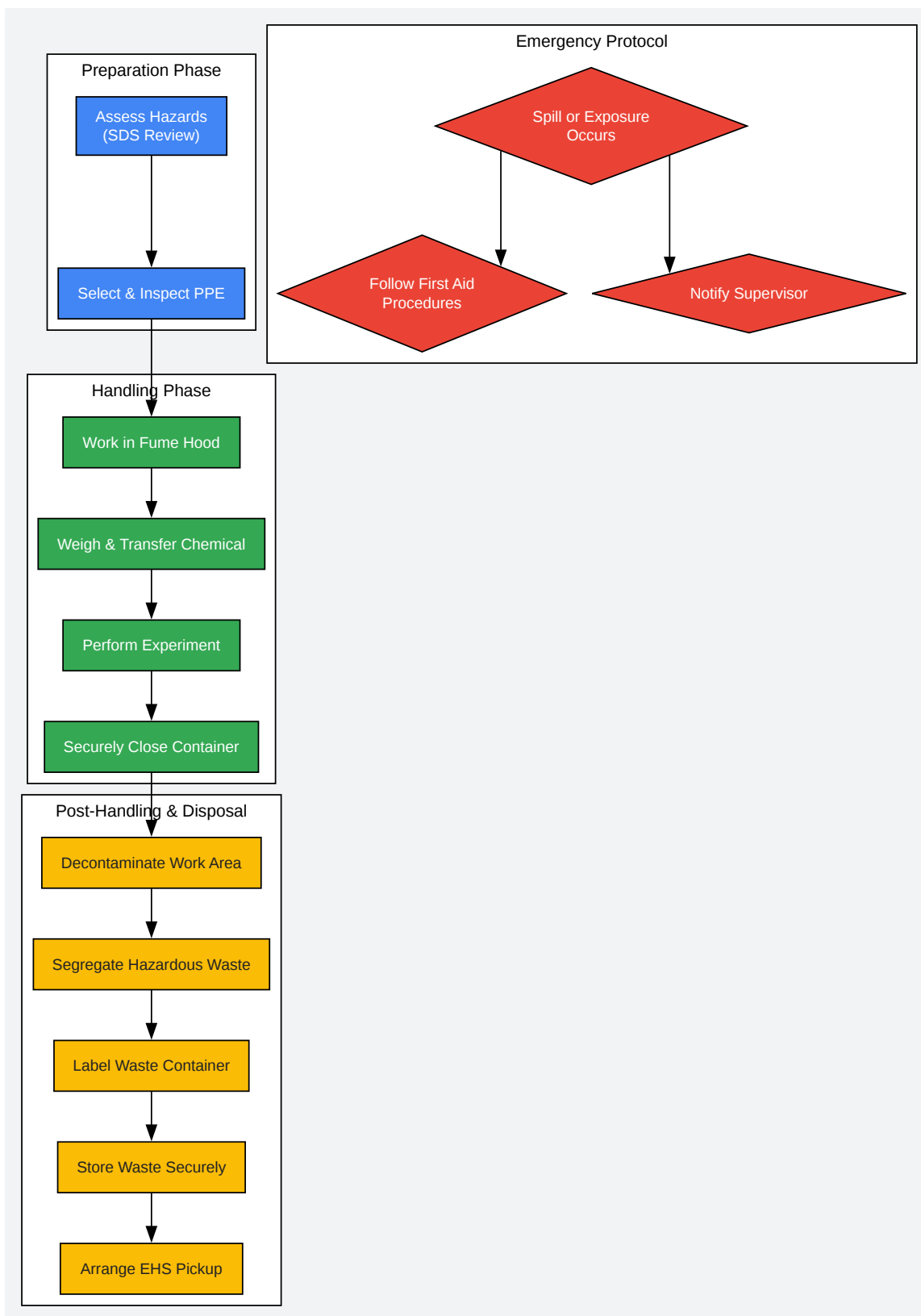
Objective: To determine the breakthrough time for a specific glove material when exposed to **2-Bromo-1,4-dichlorobenzene**.

Methodology:

- **Material Selection:** Obtain samples of potential glove materials (e.g., Viton™, Butyl, multi-layered laminates).
- **Test Cell Setup:** Use a standardized permeation test cell (ASTM F739) which consists of two chambers separated by the glove material sample.
- **Challenge Chemical:** Introduce **2-Bromo-1,4-dichlorobenzene** into the outer chamber of the test cell, simulating workplace exposure.
- **Collection Medium:** A collection medium (gas or liquid) is passed through the inner chamber, simulating contact with the skin.
- **Sampling and Analysis:** Periodically, samples are taken from the collection medium and analyzed using a sensitive analytical technique, such as Gas Chromatography-Mass Spectrometry (GC-MS), to detect the presence of the challenge chemical.
- **Breakthrough Time:** The time from the initial contact of the chemical with the glove material to the moment it is detected on the inner side at a specific permeation rate is recorded as the breakthrough time.^[10]
- **Conclusion:** Select gloves with a breakthrough time that significantly exceeds the duration of the planned laboratory task. Gloves should be changed well before the determined breakthrough time is reached.^[10]

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-1,4-dichlorobenzene**.



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Caption: Workflow for Safe Handling of **2-Bromo-1,4-dichlorobenzene**.

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